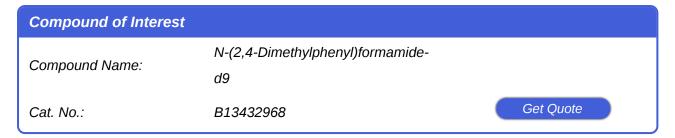


In-Depth Technical Guide: N-(2,4-Dimethylphenyl)formamide-d9

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-(2,4-

Dimethylphenyl)formamide-d9, a deuterated analog of a significant metabolite of the formamidine pesticide, amitraz. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and analysis, and illustrates its role in metabolic pathways.

Core Compound Data

N-(2,4-Dimethylphenyl)formamide-d9 is a stable isotope-labeled compound essential for use as an internal standard in quantitative analytical studies, particularly in residue analysis and pharmacokinetic research. Its deuteration provides a distinct mass shift, allowing for clear differentiation from its non-deuterated counterpart in mass spectrometry-based assays.

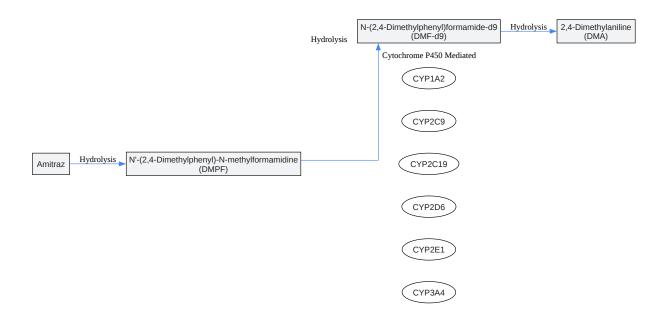


Property	Value
CAS Number	1801691-99-5
Molecular Formula	C ₉ H ₂ D ₉ NO
Molecular Weight	158.25 g/mol
Isotopic Purity	>95%
Appearance	White to off-white solid
Melting Point	113-115 °C
Solubility	Slightly soluble in dimethyl sulfoxide and methanol

Metabolic Pathway of Amitraz

N-(2,4-Dimethylphenyl)formamide is a key metabolite in the degradation of the pesticide amitraz. The metabolic cascade involves several enzymatic transformations, primarily mediated by cytochrome P450 enzymes. Understanding this pathway is crucial for toxicological assessments and for monitoring pesticide residues in environmental and biological samples.





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Metabolic degradation pathway of Amitraz.

Experimental Protocols

Detailed methodologies are critical for the successful synthesis and analysis of **N-(2,4-Dimethylphenyl)formamide-d9**. The following protocols provide a foundation for laboratory work with this compound.



Synthesis of N-(2,4-Dimethylphenyl)formamide-d9

The synthesis of **N-(2,4-Dimethylphenyl)formamide-d9** is typically achieved through the formylation of 2,4-dimethylaniline using a deuterated formic acid source.

Materials:

- 2,4-Dimethylaniline
- Deuterated formic acid (DCOOH) or deuterated formic anhydride ((DCO)₂O)
- Anhydrous toluene
- Acid catalyst (e.g., sulfuric acid) (optional)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 2,4-dimethylaniline in anhydrous toluene.
- Slowly add a stoichiometric equivalent of deuterated formic acid or deuterated formic anhydride to the solution while stirring. If using formic acid, a catalytic amount of a strong acid like sulfuric acid can be added to accelerate the reaction.
- The reaction mixture is heated to reflux for several hours, with the progress monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature.
- The solution is washed with a 5% sodium bicarbonate solution to neutralize any excess acid, followed by a wash with brine.
- The organic layer is separated, dried over anhydrous magnesium sulfate, and filtered.

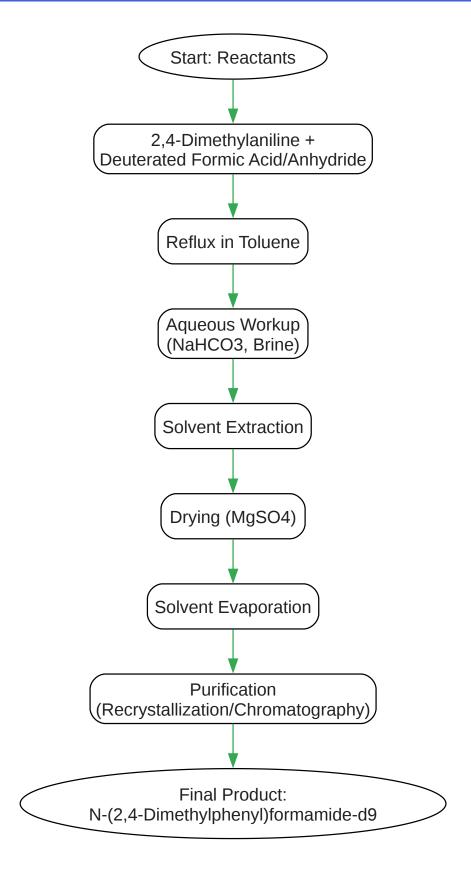
Foundational & Exploratory



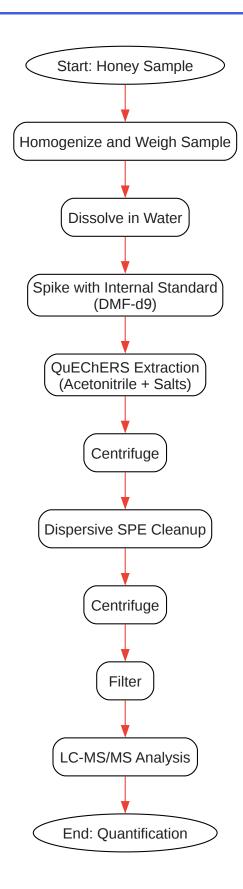


- The solvent is removed under reduced pressure to yield the crude product.
- The crude **N-(2,4-Dimethylphenyl)formamide-d9** is then purified by recrystallization or column chromatography to achieve high purity.









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To cite this document: BenchChem. [In-Depth Technical Guide: N-(2,4-Dimethylphenyl)formamide-d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13432968#n-2-4-dimethylphenyl-formamide-d9-cas-number]

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